

Safe Handling and Disposal of Resolvin D2: A Procedural Guide

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Compound of Interest

Compound Name: Resolvin D2

Cat. No.: B033009

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Resolvin D2 (RvD2) is a specialized pro-resolving mediator derived from docosahexaenoic acid (DHA) that plays a crucial role in the resolution of inflammation.[1][2] As a potent bioactive lipid, its proper handling is paramount to ensure researcher safety, maintain compound integrity, and prevent environmental contamination. This guide provides essential safety protocols, operational procedures, and disposal plans for laboratory personnel.

Hazard Identification and Safety Summary

According to available Safety Data Sheets (SDS), **Resolvin D2** presents several hazards that necessitate careful handling. The compound itself is classified as harmful if swallowed (Acute toxicity, Oral, Category 4) and is very toxic to aquatic life with long-lasting effects (Acute and Chronic aquatic toxicity, Category 1).[3]

Furthermore, **Resolvin D2** is frequently supplied as a solution in ethanol.[4] This introduces additional hazards, as ethanol is a highly flammable liquid that can cause serious eye irritation.[5] Therefore, all procedures must account for both the hazards of the solute and the solvent.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. The required equipment varies based on the form of the compound being handled.

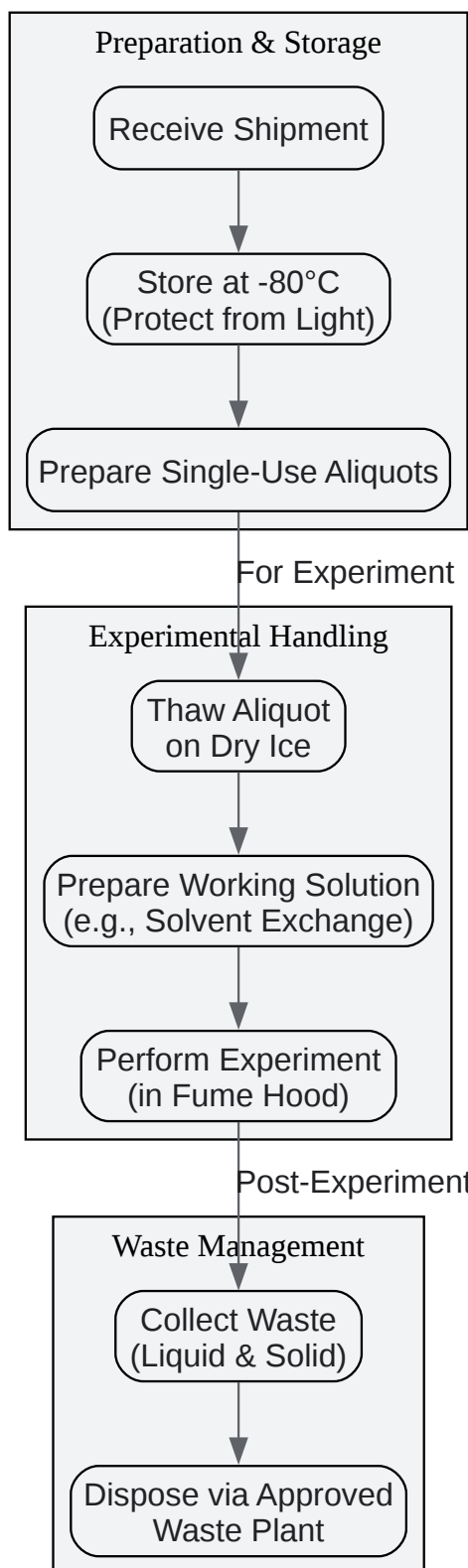
Scenario	Required PPE	Rationale
Handling Stock Solutions (in Ethanol)	• Chemical-resistant gloves (Nitrile or Neoprene)• Safety glasses with side shields or goggles• Flame-retardant lab coat	Protects against skin/eye contact with RvD2 and ethanol.[5] Prevents eye irritation from splashes.[5] Protects against flammable solvent.
Handling Neat Compound (Powder/Oil)	• Chemical-resistant gloves• Safety goggles• Lab coat• Use in a chemical fume hood or ventilated enclosure	Prevents skin/eye contact and inhalation of dust or aerosols. [3]
Weighing Powder	• Chemical-resistant gloves• Safety goggles• Lab coat• Work within a chemical fume hood or balance enclosure	Minimizes risk of inhaling fine particulates.[3]
Solvent Evaporation/Exchange	• Chemical-resistant gloves• Safety goggles• Flame-retardant lab coat• Perform in a chemical fume hood	Protects from solvent vapors and potential splashes. Ensures proper ventilation for nitrogen gas stream.[3][4]

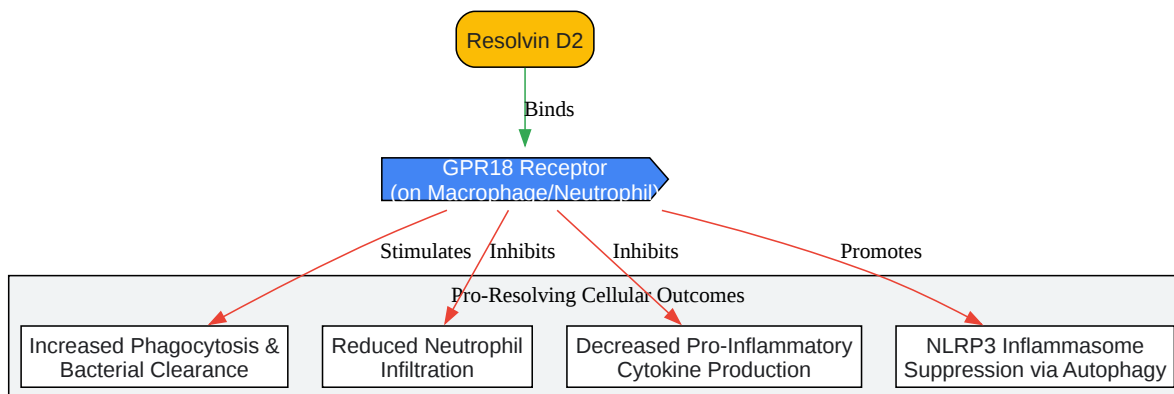
Operational Plan for Safe Handling

A systematic workflow is critical for safety and for preserving the stability of **Resolvin D2**. The compound is sensitive to light and can degrade under repeated freeze-thaw cycles.[4]

- Upon receipt, inspect the container for damage.
- Store the compound immediately under the recommended conditions: -80°C for solutions in solvent and -20°C for powder.[3][4][6]
- Keep the container tightly sealed and protected from light.[3][4]
- Thawing: Move the stock vial from the -80°C freezer to a dry ice bucket to equilibrate before opening. Avoid repeated freeze-thaw cycles.[4]

- Aliquoting: Once thawed, create single-use aliquots to minimize degradation of the main stock.
- Solvent Exchange: If an organic solvent-free solution is required:
 - Work in a chemical fume hood.
 - Gently evaporate the ethanol from the desired amount of RvD2 stock solution under a stream of nitrogen gas.[4]
 - Immediately dissolve the resulting neat oil in an aqueous buffer, such as PBS (pH 7.2).[4]
- Dilution: Further dilutions into aqueous buffers or isotonic saline should be made just prior to the experiment.[4] Ensure the final concentration of any residual organic solvent is insignificant to avoid physiological effects.[4]
- Always handle **Resolvin D2** in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation.[3]
- Avoid all contact with skin and eyes.[3]
- Do not eat, drink, or smoke in the handling area.[3]
- Wash hands and skin thoroughly after handling.[3][5]
- If working with solutions in ethanol, keep them away from ignition sources like heat, sparks, and open flames.[5] Use only non-sparking tools.[5]





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